

3-Methoxy-2-butanol: Application Notes and Protocols for Organic Synthesis

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Compound of Interest

Compound Name: 3-Methoxy-2-butanol

Cat. No.: B1605144

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Introduction

3-Methoxy-2-butanol is a versatile organic compound recognized for its utility as a solvent and a synthetic intermediate.^{[1][2]} With a molecular formula of C₅H₁₂O₂ and a molecular weight of 104.15 g/mol, this methoxy alcohol possesses a unique combination of a hydroxyl group and an ether linkage, contributing to its distinct physical and chemical properties.^{[1][2]} These characteristics make it a subject of interest for various applications in organic synthesis, particularly in the pharmaceutical and fine chemical industries. This document provides a comprehensive overview of its applications, supported by available data and generalized experimental protocols.

Physicochemical Properties

A thorough understanding of a solvent's properties is crucial for its effective application in organic synthesis. The key physicochemical properties of **3-methoxy-2-butanol** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C5H12O2	[1][3][4]
Molecular Weight	104.15 g/mol	[1][3][4]
CAS Number	53778-72-6	[3][4]
Appearance	Clear, colorless liquid	[1]
Boiling Point	157 °C	[5]
Melting Point	-85 °C	[5]
Density	0.92 g/cm ³	
Flash Point	67 °C	[5]
Solubility	Miscible with water and common organic solvents	[6][7]

Applications in Organic Synthesis

While **3-methoxy-2-butanol** is widely used in the formulation of paints, coatings, and adhesives, its application as a solvent in organic synthesis is an area of growing interest.[1][6] Its utility as a building block in the synthesis of pharmaceuticals and agrochemicals has also been noted.[1]

Solvent Characteristics

3-Methoxy-2-butanol exhibits good dissolving power for a variety of natural and synthetic resins, including nitrocellulose, polyvinyl butyrals, and various formaldehyde resins.[7] Its miscibility with both water and common organic solvents makes it a versatile medium for a range of chemical transformations.[6][7] As a low-volatility solvent, it shares some advantages with n-butanol, such as improving brushability and flow in lacquer formulations.[5]

Potential Reaction Classes

Based on its chemical structure—a secondary alcohol and an ether—**3-methoxy-2-butanol** has the potential to be employed in various reaction types. However, it is crucial to consider the reactivity of its hydroxyl group.

- **Reactions Tolerating Protic Solvents:** Due to the presence of the hydroxyl group, **3-methoxy-2-butanol** is suitable for reactions that are compatible with protic solvents. These may include certain types of reductions, nucleophilic substitutions, and some catalytic hydrogenations.
- **Limitations:** The acidic proton of the hydroxyl group makes **3-methoxy-2-butanol** unsuitable as a solvent for reactions involving organometallic reagents that are strong bases, such as Grignard reagents or organolithiums. These reagents would be quenched by the solvent.

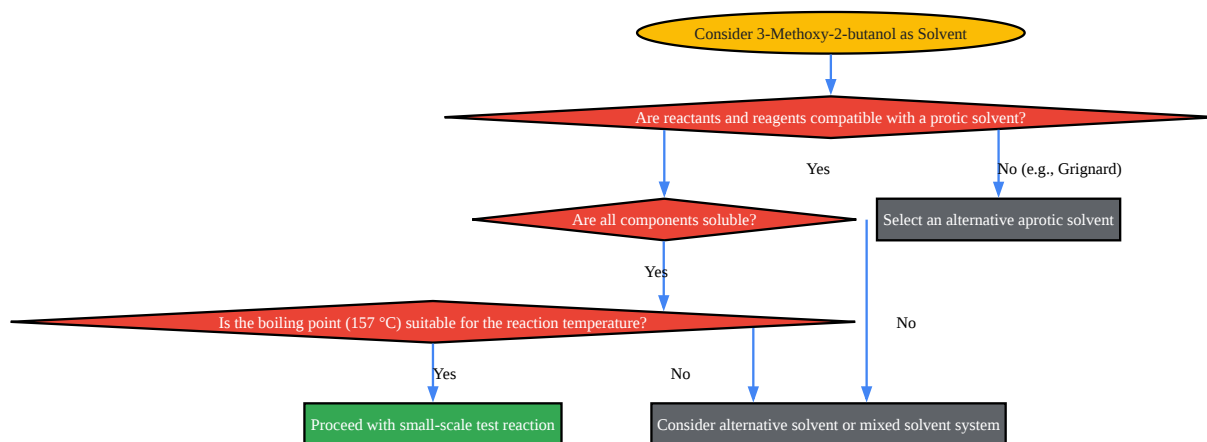
Experimental Protocols

Detailed experimental protocols for the use of **3-methoxy-2-butanol** as a primary solvent in a wide array of specific organic reactions are not extensively documented in publicly available literature. However, a general protocol for evaluating its suitability as a solvent for a given reaction is provided below.

General Protocol for Solvent Screening in an Organic Reaction

This protocol outlines a systematic approach to assess the performance of **3-methoxy-2-butanol** as a solvent for a generic organic reaction.





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